

Application Notes and Protocols for Rutoside Solubility in Laboratory Solvents

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Compound of Interest

Compound Name: *Rutocide*

Cat. No.: *B020344*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the solubility of rutoside (also known as rutin) in a variety of common laboratory solvents. The information is intended to guide researchers in preparing stock solutions, designing experiments, and developing formulations involving this biologically active flavonoid glycoside.

Rutoside Solubility Data

Rutoside exhibits a wide range of solubility depending on the solvent's polarity and the temperature. Generally, it is more soluble in polar organic solvents and less soluble in water and non-polar organic solvents. The presence of the disaccharide rutinose in its structure significantly influences its solubility profile.

Quantitative Solubility of Rutoside in Various Solvents

The following table summarizes the quantitative solubility data for rutoside in several common laboratory solvents at different temperatures. This data has been compiled from various scientific sources to provide a comparative overview.

Solvent	Temperature (°C)	Solubility
Dimethyl Sulfoxide (DMSO)	Room Temperature	~25 mg/mL[1][2], 17% (w/w)[3]
Dimethylformamide (DMF)	Room Temperature	~30 mg/mL[1][2]
tert-Amyl Alcohol	50	60.03 ± 0.40 mmol/L[4]
Acetone	50	13.50 ± 0.34 mmol/L[4]
Acetonitrile	50	0.50 ± 0.01 mmol/L[4][5][6]
Ethanol	25	5.5 g/L[7]
40	7.31 wt%[8]	
Room Temperature	~0.5 wt%[7]	
Methanol	Not Specified	Soluble[9]
Water	20	0.12 g/L[4], 0.20 mmol/L[4]
25	0.0145 ± 0.0015 g/100g [7]	
40	0.03 wt%[8]	
Room Temperature	~0.01 wt%[7]	
Not Specified	~0.125 g/L[2]	
Ethanol + Water Mixtures	Various	Solubility is dependent on the ratio and temperature[10]
DMF:PBS (pH 7.2) (1:5)	Not Specified	~0.16 mg/mL[1]
Ethyl Acetate	Not Specified	Slightly soluble[9]
Chloroform	Not Specified	Practically insoluble[9]
Ether	Not Specified	Practically insoluble[9]

Note: The solubility of rutoside can be influenced by factors such as its hydration state (e.g., rutin hydrate) and the presence of impurities.

Experimental Protocols for Determining Rutoside Solubility

Accurate determination of solubility is crucial for many experimental and developmental processes. Below are detailed protocols for two common methods used to measure the solubility of rutoside.

Protocol 1: Isothermal Shake-Flask Method

This is a widely used and reliable method for determining equilibrium solubility.

Objective: To determine the saturation solubility of rutoside in a specific solvent at a constant temperature.

Materials:

- Rutoside (high purity)
- Selected solvent(s) (analytical grade)
- Incubator shaker with temperature control
- Centrifuge
- Analytical balance
- Volumetric flasks and pipettes
- Syringe filters (e.g., 0.22 µm PTFE or PVDF)
- High-Performance Liquid Chromatography (HPLC) system with a suitable column (e.g., C18) and detector (UV-Vis)

Procedure:

- Preparation of Supersaturated Solution: Add an excess amount of rutoside to a known volume of the selected solvent in a sealed container (e.g., a screw-cap vial). The amount of rutoside should be sufficient to ensure that undissolved solid remains after equilibration.

- **Equilibration:** Place the container in an incubator shaker set to the desired temperature. Agitate the mixture at a constant speed for a predetermined period (e.g., 24-72 hours) to ensure that equilibrium is reached.
- **Phase Separation:** After equilibration, cease agitation and allow the suspension to settle for a short period. Centrifuge the sample at a high speed to pellet the undissolved solid.
- **Sample Collection and Dilution:** Carefully withdraw an aliquot of the clear supernatant using a pipette. To prevent precipitation, immediately dilute the aliquot with a suitable solvent (often the mobile phase used for analysis). Use a syringe filter to remove any remaining particulate matter.
- **Quantification:** Analyze the diluted sample using a validated HPLC method to determine the concentration of dissolved rutoside. A standard calibration curve of rutoside should be prepared to accurately quantify the concentration.
- **Calculation:** Calculate the solubility of rutoside in the solvent based on the measured concentration and the dilution factor.

Protocol 2: Gravimetric Method

This method is simpler than the shake-flask method but may be less precise.

Objective: To determine the solubility of rutoside in a solvent by measuring the mass of the dissolved solid.

Materials:

- Rutoside (high purity)
- Selected solvent(s) (analytical grade)
- Thermostatic water bath
- Analytical balance
- Evaporating dish

- Oven

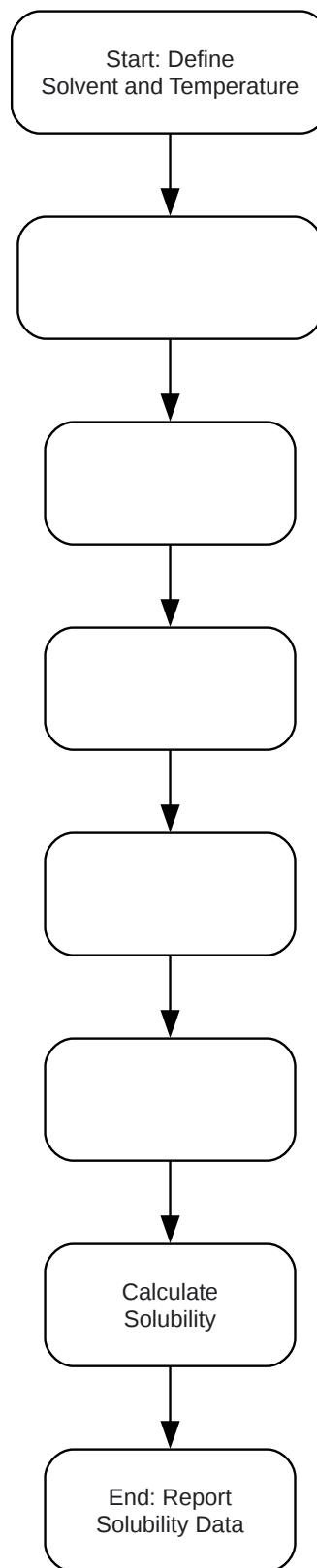
Procedure:

- Preparation of Saturated Solution: Prepare a saturated solution of rutoside in a known volume of the solvent at a specific temperature, as described in the shake-flask method (steps 1 and 2).
- Sample Collection: Carefully withdraw a known volume of the clear supernatant.
- Solvent Evaporation: Transfer the supernatant to a pre-weighed evaporating dish. Place the dish in an oven at a temperature sufficient to evaporate the solvent without degrading the rutoside.
- Mass Determination: Once the solvent has completely evaporated, cool the dish in a desiccator and weigh it again. The difference in mass corresponds to the amount of rutoside dissolved in the known volume of the solvent.
- Calculation: Calculate the solubility of rutoside in the solvent (e.g., in g/L or mg/mL).

Visualizations

Experimental Workflow for Solubility Determination

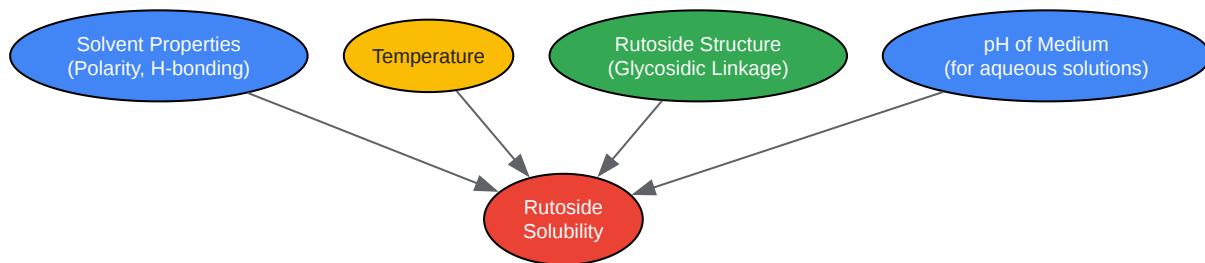
The following diagram illustrates a typical workflow for determining the solubility of rutoside.

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Caption: Workflow for Rutoside Solubility Determination.

Logical Relationship of Rutoside Solubility Factors

The solubility of rutoside is governed by several interrelated factors. The diagram below shows the logical relationship between the key factors influencing rutoside solubility.



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Caption: Factors Influencing Rutoside Solubility.

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